

Thermal stability of **cis-4-Cyclohexene-1,2-dicarboxylic acid**

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Compound of Interest

Compound Name: *cis-4-Cyclohexene-1,2-dicarboxylic acid*

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An In-depth Technical Guide to the Thermal Stability of **cis-4-Cyclohexene-1,2-dicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

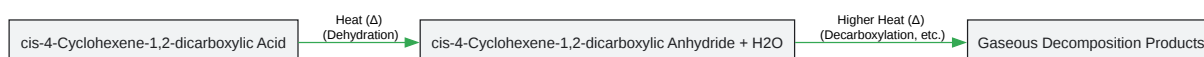
This technical guide provides a comprehensive overview of the thermal stability of **cis-4-Cyclohexene-1,2-dicarboxylic acid**. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of the compound's behavior under thermal stress. This document details expected thermal decomposition pathways, presents quantitative data in structured tables, provides detailed experimental protocols for thermal analysis, and includes visualizations of the decomposition pathway and experimental workflow.

Introduction

cis-4-Cyclohexene-1,2-dicarboxylic acid is a dicarboxylic acid containing a cyclohexene ring. Its thermal stability is a critical parameter in various applications, including its use as a building block in the synthesis of polymers and pharmaceutical intermediates. Understanding its decomposition profile is essential for determining safe handling and processing temperatures, as well as predicting its behavior in different thermal environments. The primary thermal decomposition route for many dicarboxylic acids, particularly those with a cis configuration of carboxylic groups on a cyclic structure, is an intramolecular dehydration to form the corresponding cyclic anhydride.

Thermal Decomposition Pathway

The thermal decomposition of **cis-4-Cyclohexene-1,2-dicarboxylic acid** is anticipated to proceed via a two-step process. The initial and primary decomposition step involves the loss of a water molecule to form cis-4-Cyclohexene-1,2-dicarboxylic anhydride. This is a common thermal reaction for 1,2-dicarboxylic acids. At higher temperatures, further decomposition of the anhydride ring is expected to occur.



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Caption: Thermal decomposition pathway of **cis-4-Cyclohexene-1,2-dicarboxylic acid**.

Quantitative Thermal Analysis Data

While specific experimental data for **cis-4-Cyclohexene-1,2-dicarboxylic acid** is not readily available in the public domain, the following table summarizes the expected thermal events based on the analysis of structurally similar compounds, such as cis-1,2-cyclohexanedicarboxylic acid and tetrahydrophthalic acid.

Thermal Event	Technique	Estimated Temperature Range (°C)	Mass Loss (%)	Observations
Melting	DSC	165 - 175	0	Endothermic event corresponding to the melting point of the diacid.
Dehydration to Anhydride	TGA/DSC	180 - 250	~10.6%	Endothermic event with a corresponding mass loss consistent with the loss of one water molecule.
Anhydride Boiling/Decomposition	TGA/DSC	> 250	Variable	Further mass loss at higher temperatures, indicating the decomposition of the anhydride.

Note: These values are estimates and should be confirmed by experimental analysis. The exact temperatures and mass losses can be influenced by experimental conditions such as heating rate and atmosphere.

Experimental Protocols for Thermal Analysis

The following are detailed methodologies for conducting Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) for the thermal stability assessment of **cis-4-Cyclohexene-1,2-dicarboxylic acid**, based on established standards such as ASTM E2550.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Thermogravimetric Analysis (TGA)

Objective: To determine the temperatures at which the material decomposes and the extent of mass change.

Apparatus: A calibrated thermogravimetric analyzer with a sensitive microbalance and a programmable furnace.

Procedure:

- Sample Preparation:
 - Ensure the **cis-4-Cyclohexene-1,2-dicarboxylic acid** sample is a fine, homogeneous powder.
 - Accurately weigh 5-10 mg of the sample into a clean, inert TGA pan (e.g., alumina or platinum).
- Instrument Setup:
 - Place the sample pan onto the TGA balance.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at a starting temperature of 30 °C.
 - Heat the sample from 30 °C to a final temperature of 600 °C at a constant heating rate of 10 °C/min.
 - Continuously record the sample mass as a function of temperature.
- Data Analysis:
 - Plot the percentage of initial mass versus temperature.
 - Determine the onset temperature of decomposition, which is the temperature at which a significant mass loss begins.

- Calculate the percentage of mass loss for each decomposition step.
- The derivative of the TGA curve (DTG) can be plotted to identify the temperatures of the maximum rates of decomposition.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion, as well as to observe the thermal events associated with decomposition.

Apparatus: A calibrated differential scanning calorimeter.

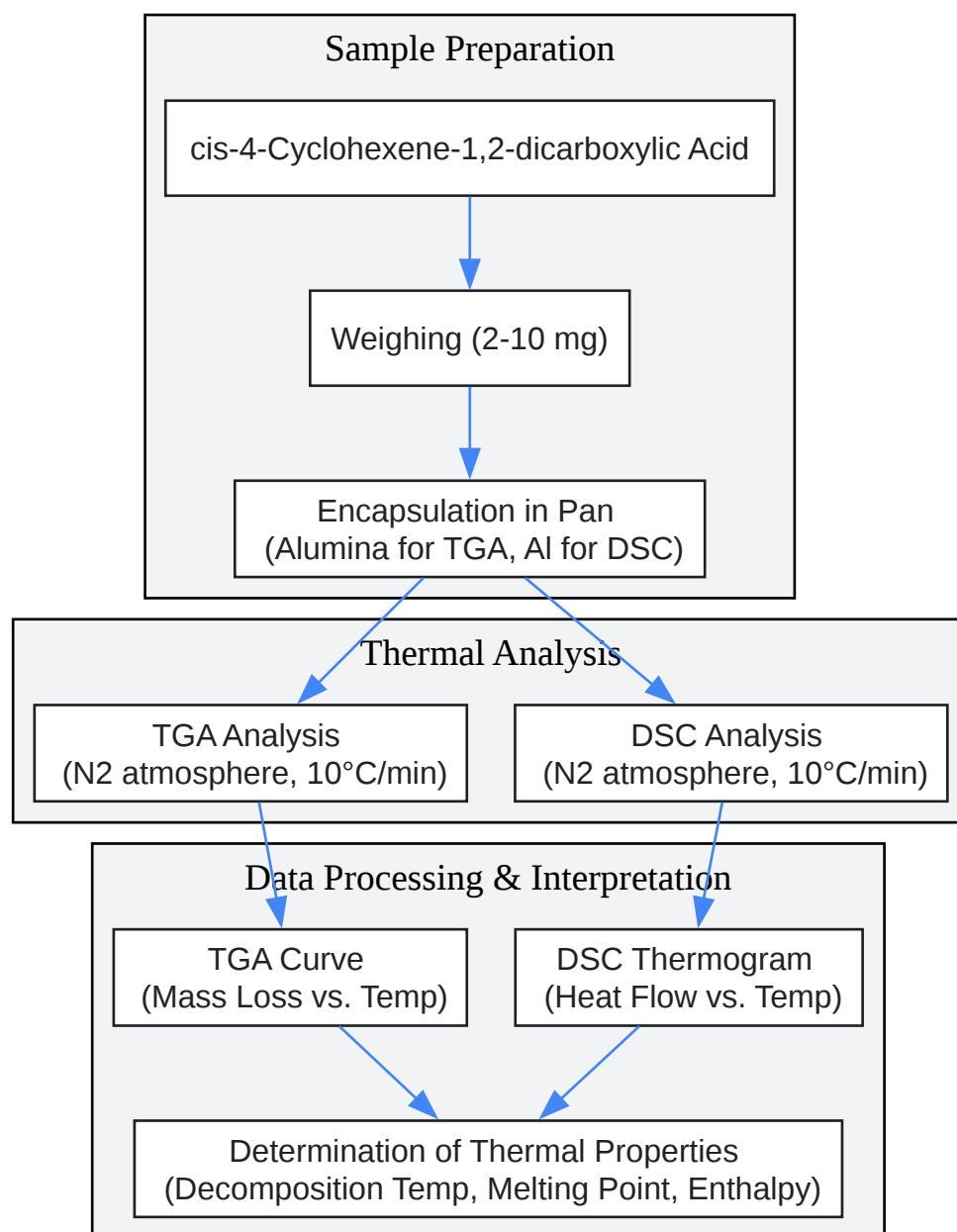
Procedure:

- Sample Preparation:
 - Accurately weigh 2-5 mg of the powdered **cis-4-Cyclohexene-1,2-dicarboxylic acid** into a clean aluminum DSC pan.
 - Hermetically seal the pan to prevent any loss of volatile products before decomposition.
- Instrument Setup:
 - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Heat the sample from 30 °C to 300 °C at a heating rate of 10 °C/min.
 - Continuously record the differential heat flow between the sample and the reference.
- Data Analysis:
 - Plot the heat flow versus temperature.

- Identify and integrate the endothermic peak corresponding to the melting of the diacid to determine the melting temperature and the enthalpy of fusion.
- Observe any endothermic or exothermic peaks at higher temperatures that may correspond to the dehydration reaction and subsequent decomposition.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the thermal analysis of **cis-4-Cyclohexene-1,2-dicarboxylic acid**.



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